

Personal protective equipment for handling 5-Bromo-2-fluoroanisole

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Essential Safety and Handling Guide for 5-Bromo-2-fluoroanisole

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromo-2-fluoroanisole** (CAS No: 103291-07-2). Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-2-fluoroanisole is classified as an irritant and may be harmful if swallowed, comes into contact with skin, or is inhaled.[1] It is crucial to use appropriate Personal Protective Equipment (PPE) to mitigate exposure risks.

Table 1: Required Personal Protective Equipment (PPE)



PPE Category	Item	Specification
Eye and Face Protection	Chemical Safety Goggles	Must meet EN 166 or OSHA 29 CFR 1910.133 standards. [2][3]
Face Shield	To be worn over goggles when there is a significant risk of splashing.[4]	
Hand Protection	Chemical-Resistant Gloves	Protective gloves are required. [1] For extended contact, consider double gloving with a suitable material like nitrile.[5] [6]
Body Protection	Laboratory Coat	Standard lab coat to protect skin.
Chemical-Resistant Apron	Recommended to be worn over the lab coat.	
Respiratory Protection	Chemical Fume Hood	All handling of 5-Bromo-2- fluoroanisole must be conducted in a certified chemical fume hood.[1]
Respirator	In case of ventilation failure or for emergency situations, a self-contained breathing apparatus should be available. [1] For certain operations, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[7]	
Foot Protection	Closed-toe Shoes	Required for all laboratory work.

Physical and Chemical Properties



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Understanding the physical and chemical properties of **5-Bromo-2-fluoroanisole** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of 5-Bromo-2-fluoroanisole

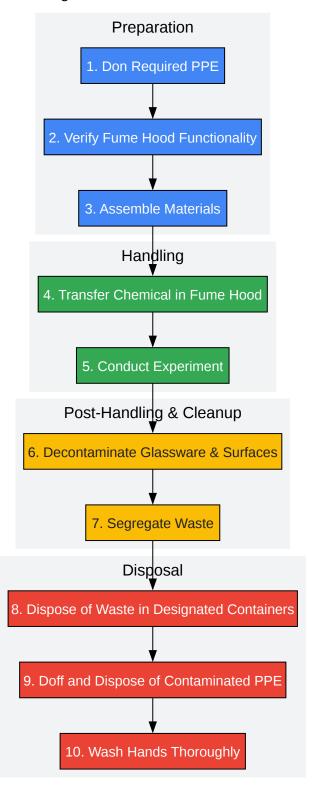
Property	Value
Molecular Formula	C7H6BrFO[8]
Molecular Weight	205.02 g/mol [8]
Appearance	Colorless to off-white or pale lemony amber liquid[9][10]
Boiling Point	143-145 °C at 760 mmHg
Density	1.5983 g/mL at 25 °C
Flash Point	90 °C (194 °F)
Storage Temperature	Room Temperature, in a dry and well-ventilated area.[1][9]

Standard Operating Procedure for Handling

The following workflow outlines the necessary steps for the safe handling of **5-Bromo-2-fluoroanisole** from preparation to disposal.



Safe Handling Workflow for 5-Bromo-2-fluoroanisole



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Caption: Workflow for the safe handling of **5-Bromo-2-fluoroanisole**.



First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 3: First Aid Procedures

Exposure Route	First Aid Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[1][12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][12]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person and seek immediate medical attention.[1][13]

Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

5.1. Storage

- Store in a cool, well-ventilated area in the original, tightly closed container.[1][2]
- The substance may be light-sensitive.[1]

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Keep away from strong oxidizing agents, strong acids, and strong bases.

5.2. Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3][12]
- Do not mix with other waste.[12]
- Handle uncleaned containers as you would the product itself.[12]
- Do not empty into drains.[3] Contaminated materials, including gloves and disposable labware, should be placed in a designated halogenated waste container.[7]

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